

4-Tert-butyl-4'-fluorobenzophenone molecular weight

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Compound of Interest

Compound Name: 4-Tert-butyl-4'-fluorobenzophenone

Cat. No.: B092482

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An In-depth Technical Guide on 4-Tert-butyl-4'-fluorobenzophenone

This guide provides detailed information on the molecular weight and related properties of **4-tert-butyl-4'-fluorobenzophenone**, a compound of interest to researchers, scientists, and professionals in the field of drug development.

Core Molecular Data

4-tert-butyl-4'-fluorobenzophenone is a substituted aromatic ketone. Its chemical structure consists of a benzophenone core with a tert-butyl group and a fluorine atom at the 4 and 4' positions of the phenyl rings, respectively.

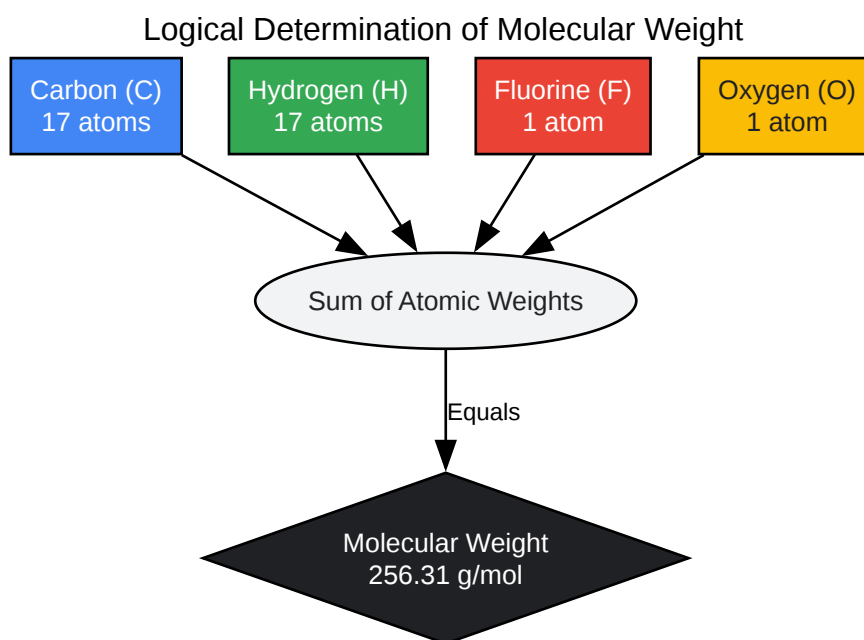
Quantitative Molecular Information

A summary of the key quantitative data for **4-tert-butyl-4'-fluorobenzophenone** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₇ FO	[1][2]
Molecular Weight	256.31 g/mol	[1][2]
CAS Number	16574-58-6	[1][2]

Logical Relationship of Molecular Components

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The following diagram illustrates the logical relationship between the elemental components of **4-tert-butyl-4'-fluorobenzophenone** and its final molecular weight.



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Caption: Relationship of atomic components to the final molecular weight.

Experimental Protocols

While specific experimental protocols for the synthesis or analysis of **4-tert-butyl-4'-fluorobenzophenone** are not detailed in the provided search results, standard analytical techniques would be employed to verify its molecular weight.

Typical Experimental Workflow for Molecular Weight Verification:

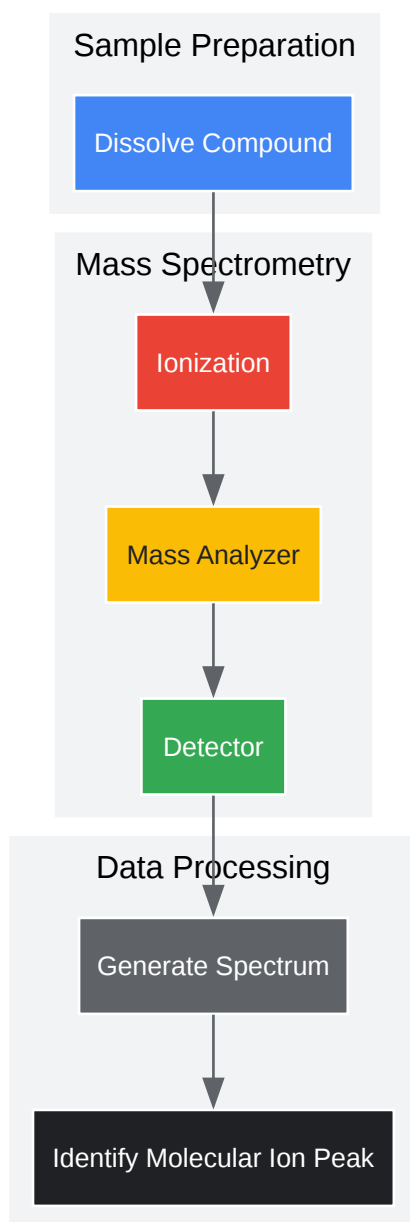
- **Sample Preparation:** A pure sample of **4-tert-butyl-4'-fluorobenzophenone** is dissolved in a suitable solvent.
- **Mass Spectrometry Analysis:** The prepared sample is introduced into a mass spectrometer. Electron ionization (EI) or electrospray ionization (ESI) are common techniques used to

generate charged molecular ions.

- Data Acquisition: The mass-to-charge ratio (m/z) of the ions is measured by the detector.
- Data Analysis: The resulting mass spectrum is analyzed to identify the peak corresponding to the molecular ion $[M]^+$ or a protonated adduct $[M+H]^+$, which confirms the molecular weight of the compound.

The following diagram illustrates a generalized workflow for this process.

Generalized Workflow for Molecular Weight Verification



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Caption: A typical workflow for verifying molecular weight via mass spectrometry.

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References

- 1. 4-TERT-BUTYL-4'-FLUOROBENZOPHENONE | 16574-58-6 [amp.chemicalbook.com]
- 2. 4-TERT-BUTYL-4'-FLUOROBENZOPHENONE CAS#: 16574-58-6 [amp.chemicalbook.com]
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